

An In-depth Technical Guide to the Safety and Handling of 1-Dodecylimidazole

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Compound of Interest

Compound Name: 1-Dodecylimidazole

Cat. No.: B043717

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety data and handling precautions for **1-dodecylimidazole** (CAS No: 4303-67-7). The information is compiled to assist laboratory personnel in minimizing risks and ensuring safe operational procedures.

Chemical and Physical Properties

1-Dodecylimidazole is an N-alkylated derivative of imidazole.^[1] It is essential to be aware of its physical characteristics to handle it appropriately. The compound is typically a colorless to light-yellow liquid or solid.

Property	Value	Source(s)
CAS Number	4303-67-7	[2] [3] [4]
Molecular Formula	C15H28N2	[2] [4] [5]
Molecular Weight	236.40 g/mol	[2] [5]
Synonyms	1-Dodecyl-1H-imidazole, N-Dodecylimidazole, 1-Laurylimidazole	[3] [5] [6]
Appearance	Clear yellow liquid; Colorless to light-yellow liquid or solid	[1] [4]
Melting Point	69.5-70.5 °C (Solvent: ethyl acetate)	[1] [7]
Boiling Point	146 °C (at 0.5 mmHg)	[1] [7]
Solubility	Slightly soluble in Chloroform and Methanol	[1] [7]
Storage Temperature	2-8°C, Sealed in a dry place	[1] [7]

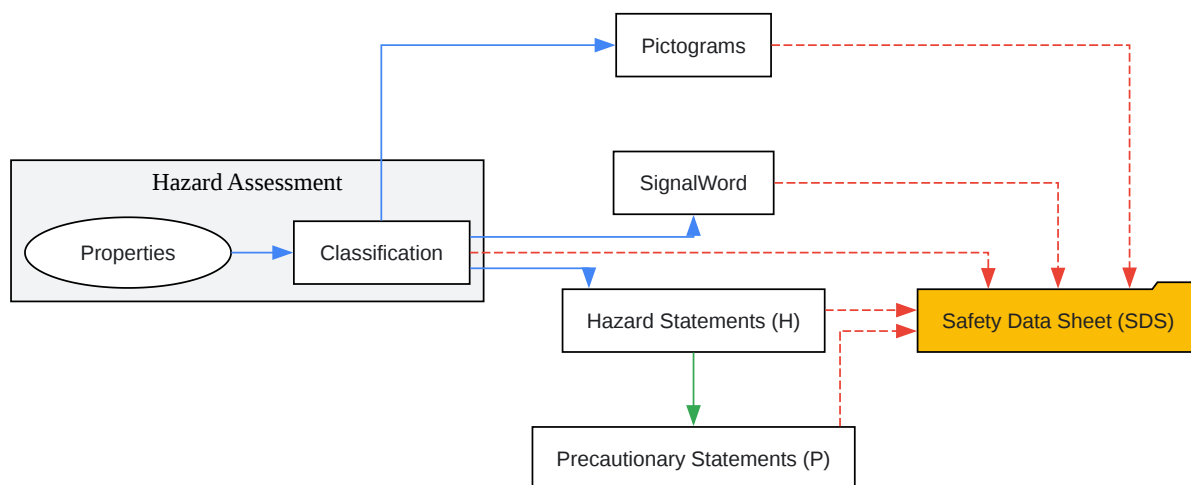
Hazard Identification and GHS Classification

1-Dodecylimidazole is classified as hazardous under the Globally Harmonized System (GHS).

[\[8\]](#) It is harmful if swallowed, causes skin and serious eye irritation, may cause an allergic skin reaction and respiratory irritation, and is very toxic to aquatic life with long-lasting effects.[\[2\]](#)[\[3\]](#)

[\[8\]](#)[\[9\]](#)

The workflow from chemical properties to safety communication is a standardized process.



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Caption: GHS Hazard Communication Workflow.

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed[2][3][8]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[8][9]
Serious Eye Damage/Irritation	Category 2	Warning	H319: Causes serious eye irritation[3][8][9]
Skin Sensitization	Category 1 / 1A	Warning	H317: May cause an allergic skin reaction[3][6][8]
STOT - Single Exposure	Category 3	Warning	H335: May cause respiratory irritation[8][9]
Aquatic Hazard, Acute	Category 1	Warning	H400: Very toxic to aquatic life[2][5]
Aquatic Hazard, Chronic	Category 1	Warning	H410: Very toxic to aquatic life with long lasting effects[2][3]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Engineering Controls:

- Work should be conducted in areas with appropriate exhaust ventilation.[2]
- A safety shower and eye wash station must be readily accessible.[2]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety goggles with side-shields.[2]

- Skin Protection: Use impervious protective gloves and clothing. Inspect gloves before use and dispose of them in accordance with good laboratory practices.[2][8]
- Respiratory Protection: A suitable respirator is necessary when vapors or mists are generated or if ventilation is inadequate.[2][8]

Handling Procedures:

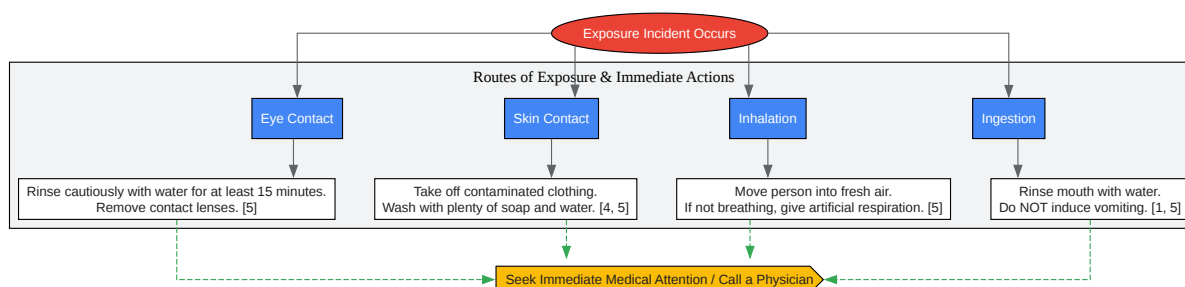
- Avoid all contact with skin and eyes and prevent inhalation of vapor or mist.[2][9]
- Wash hands and any exposed skin thoroughly after handling.[2][8]
- Do not eat, drink, or smoke in the work area.[2][3]
- Keep the substance away from sources of ignition.[9]

Storage Conditions:

- Store in a tightly sealed container in a dry, cool, and well-ventilated area.[2][8]
- The recommended storage temperature is between 2-8°C.[1]
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong alkalis.[2][9]

Emergency and First Aid Procedures

Immediate and appropriate response to exposure is critical. The following diagram outlines the first aid protocol for various exposure routes.



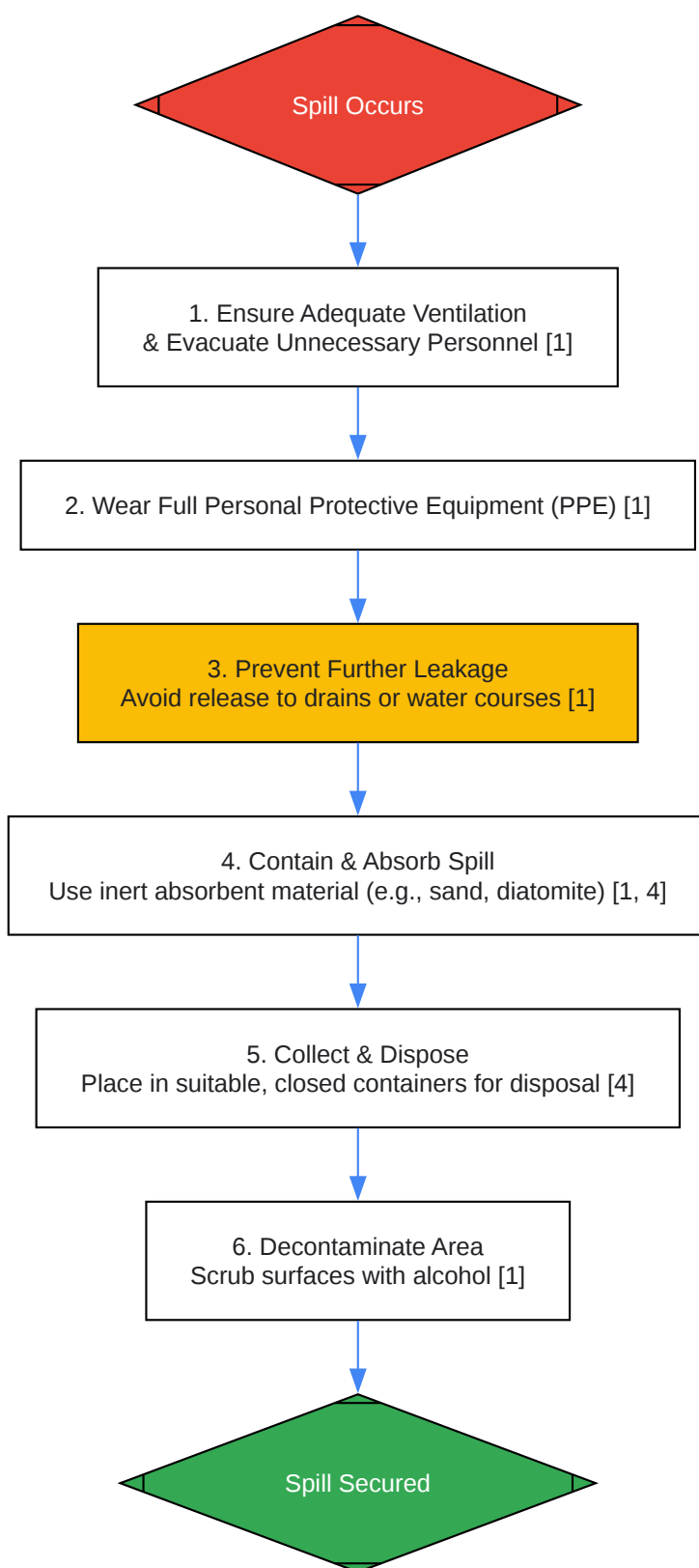
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Caption: First Aid Response Protocol for **1-Dodecylimidazole**.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or foam. [2][8]
- Specific Hazards: Combustion may produce irritant fumes.[2]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[2][8]

Accidental Release Measures: In the event of a spill, a structured response is necessary to ensure safety and environmental protection.



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Caption: Accidental Spill Response Workflow.

Toxicological Information

The primary known toxicological effects are related to acute oral toxicity, irritation, and sensitization.[2] Symptoms of an allergic reaction can include rash, itching, swelling, and difficulty breathing.[8] For many other toxicological endpoints, such as carcinogenicity and reproductive toxicity, specific data for **1-dodecylimidazole** are not available in the reviewed safety sheets.[2][9] The chemical, physical, and toxicological properties have not been fully investigated.[2]

Experimental Protocols and Data

The hazard classifications provided in safety data sheets are typically derived from studies conducted according to internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). While the specific experimental reports for **1-dodecylimidazole** are not provided in the SDS, the classifications imply the following:

- **Acute Oral Toxicity (Category 4):** This classification is based on OECD Test Guideline 401 or similar. It indicates a median lethal dose (LD50) in the range of 300 to 2000 mg/kg body weight for rats.
- **Skin and Eye Irritation (Category 2):** These findings would result from dermal (OECD TG 404) and ocular (OECD TG 405) irritation tests, likely conducted on rabbits, showing reversible inflammatory changes.
- **Skin Sensitization (Category 1):** This indicates that the substance is a sensitizer, likely determined through tests like the Local Lymph Node Assay (LLNA, OECD TG 429) in mice.

Researchers should be aware that the absence of data for certain endpoints (e.g., carcinogenicity) does not mean the absence of hazard, but rather a lack of investigation.[2] All necessary precautions should be taken as if the chemical possesses unknown hazards.

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